

Diethyl Methylsuccinate: A Comprehensive Guide to Chemical Properties, Synthesis, and Advanced Applications

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Compound of Interest

Compound Name: *Diethyl methylsuccinate*

CAS No.: 4676-51-1

Cat. No.: B1618246

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Executive Summary

Diethyl methylsuccinate (CAS: 4676-51-1), systematically known as diethyl 2-methylbutanedioate, is a highly versatile dicarboxylic acid ester[1]. Characterized by its stable molecular framework (C₉H₁₆O₄) and a critical stereocenter, this compound has emerged as a cornerstone in modern organic synthesis. It functions as a vital chiral building block for active pharmaceutical ingredients (APIs), a stereospecific internal electron donor in Ziegler-Natta catalysis, and a key volatile marker in metabolomic profiling[2][3]. This technical guide synthesizes its physicochemical properties, mechanistic synthesis pathways, and field-validated experimental protocols for researchers and drug development professionals.

Physicochemical Profiling

Establishing a precise physicochemical baseline is critical for optimizing downstream reactions, particularly regarding solvent compatibility, distillation parameters, and chromatographic separation. **Diethyl methylsuccinate** presents as a colorless to pale yellow liquid with a characteristic odor and is highly soluble in standard organic solvents[2].

Table 1: Quantitative Physicochemical Data of **Diethyl Methylsuccinate**

Property	Value	Source
Molecular Formula	C9H16O4	[1]
Molecular Weight	188.22 g/mol	[4]
CAS Registry Number	4676-51-1	[4]
Boiling Point	219.6 °C (at 760 mmHg)	[4]
Density	1.02 g/mL	[4]
Refractive Index	1.425	[4]
Flash Point	97.3 °C	[4]
LogP	1.13880	[4]
Kovats Retention Index	~1205 (Semi-standard non-polar)	[1]

Synthesis Mechanisms: From Traditional to Biocatalytic

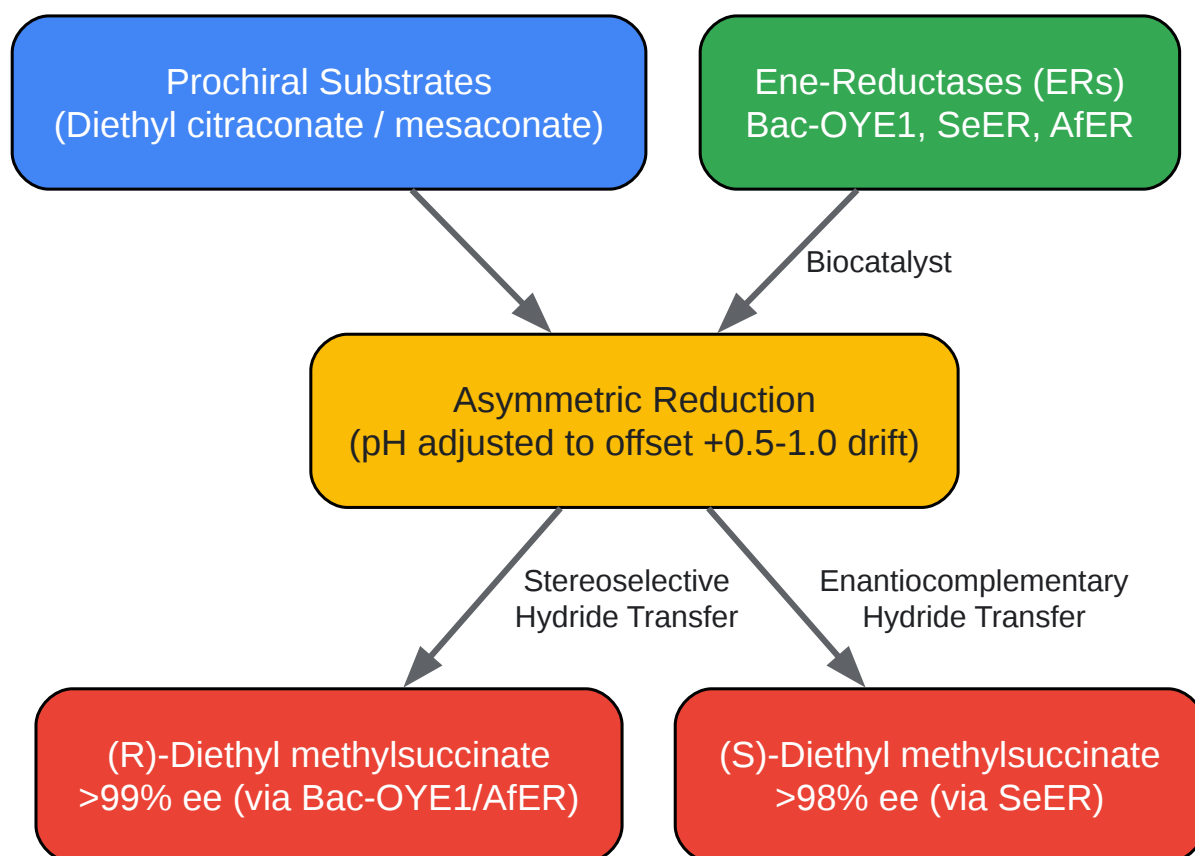
While traditional synthesis relies on the acid-catalyzed esterification of methylsuccinic acid with ethanol, modern pharmaceutical applications demand enantiomerically pure (R)- or (S)-enantiomers[2].

Biocatalytic Asymmetric Reduction

Chemical hydrogenation of prochiral substrates (such as diethyl citraconate, diethyl mesaconate, or diethyl itaconate) historically suffers from harsh reaction conditions, reliance on high-pressure hydrogen, and expensive noble metal catalysts with inadequate stereoselectivity[5].

To overcome these limitations, biocatalysis utilizing Ene-reductases (ERs) has become the gold standard. Enzymes such as Bac-OYE1 (from *Bacillus* sp.), SeER (from *Saccharomyces eubayanus*), and AfER (from *Aspergillus flavus*) catalyze the asymmetric reduction of C=C

double bonds via stereoselective hydride transfer. This green methodology yields highly optically pure **diethyl methylsuccinate** (>98% ee) under mild, aqueous conditions[5].



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Fig 1: Ene-reductase catalyzed stereodivergent reduction of prochiral substrates.

Strategic Applications in Industry and Research

- Pharmaceutical Intermediates (Chiral Synthons): The defined stereochemistry of chiral **diethyl methylsuccinate** makes it an ideal building block for synthesizing complex target molecules and bioactive natural products[2][5]. Its stereocenter is transferred intact to the final product, bypassing the need for inefficient late-stage asymmetric resolution.

- Ziegler-Natta Catalysis for Olefin Polymerization: In polymer engineering, **diethyl methylsuccinate** is utilized as an internal electron donor in Ziegler-Natta catalysts (comprising Mg, Ti, and halogen)[3]. The specific steric bulk and oxygen coordination sites of the ester groups modulate the active titanium sites, driving the stereospecificity of propylene polymerization to yield polymers with a high isotactic index and high xylene insolubility[3].
- Metabolomics and Environmental Profiling: As a volatile ester, **diethyl methylsuccinate** is a key marker in metabolomic studies. It has been identified via GC-MS in wines fermented with non-Saccharomyces yeasts, influencing the sensory profile[6]. It is also detected in membrane-graded fulvic acid fractions known to promote wheat seed germination[7].

Validated Experimental Methodologies

Protocol 1: Preparative-Scale Biocatalytic Asymmetric Reduction

Objective: Enantioselective production of (R)-**diethyl methylsuccinate** using Bac-OYE1.

- Biocatalyst Preparation: Cultivate recombinant E. coli expressing Bac-OYE1. Harvest via centrifugation to obtain a working concentration of 50 g/L wet cells[5].
- Buffer Optimization (Causality Check): Suspend the wet cells in a buffered aqueous system. Crucial Step: The enzymatic reduction naturally consumes protons, causing the system's pH to drift upward by 0.5–1.0 over the reaction course. To maintain maximum catalytic efficiency, initiate the reaction at a pH slightly lower than the enzyme's optimum (e.g., start at pH 6.5 if the optimum is 7.5)[5].
- Substrate Loading: Add the prochiral substrate, diethyl citraconate, up to 500 mM. Causality: Bac-OYE1 is specifically selected for its exceptional substrate tolerance. This prevents enzyme inhibition at high titers and eliminates the need for complex, continuous low-dose feeding systems[5].
- Incubation: Incubate the mixture at the enzyme's optimal temperature (e.g., 50 °C for AfER, 45 °C for SeER) under moderate agitation for 14–27 hours[5].
- Self-Validating Extraction: Extract the aqueous phase with ethyl acetate. Dry the organic layer over anhydrous Na₂SO₄ and concentrate under reduced pressure. Validation: Before

proceeding to downstream API synthesis, confirm the enantiomeric excess (>99% ee) and absolute configuration via chiral Gas Chromatography (GC) against a known racemic standard[5].

Protocol 2: GC-MS Extraction and Metabolomic Profiling

Objective: Isolation and identification of **diethyl methylsuccinate** from complex biological matrices (e.g., wine must or fulvic acid).

- **Extraction:** Utilize Solid-Phase Microextraction (SPME) to capture the volatile fraction from the sample headspace[6]. **Causality:** SPME is a solvent-free technique that is highly sensitive to low-abundance volatile esters, preventing solvent-induced artifacts or degradation of the succinate ester during extraction.
- **Chromatographic Separation:** Desorb the SPME fiber directly into a GC-MS system equipped with a semi-standard non-polar column. Program the oven with a gradual temperature ramp (e.g., 40 °C to 250 °C) to ensure baseline resolution of structurally similar ester isomers.
- **Identification & Validation:** Identify **diethyl methylsuccinate** by cross-referencing its mass fragmentation pattern and Kovats Retention Index (~1205) with established mass spectral libraries (e.g., NIST). **Validation:** Spike the sample with a known internal standard (e.g., a deuterated ester) to quantify the recovery rate and validate the system's limit of detection[1].

Safety and Handling

Diethyl methylsuccinate is a combustible liquid (Flash Point: 97.3 °C)[4]. While specific toxicological data is limited, it should be handled following standard protocols for reactive esters. Operations must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE) to prevent inhalation or dermal exposure, adhering to EPA and local regulatory guidelines[2].

References

- [5] Asymmetric Synthesis of Both Enantiomers of Dimethyl 2-Methylsuccinate by the Ene-Reductase-Catalyzed Reduction at High Substrate Concentration, MDPI. [5](#)

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- [\[2\]](#)**Diethyl Methylsuccinate** Properties, Ontosight AI. [2](#)
- [\[6\]](#)Metabolomic profiling of non-Saccharomyces yeasts in wine, Fondazione Edmund Mach.[6](#)
- [\[7\]](#)GC-MS Analysis of Membrane-Graded Fulvic Acid and Its Activity on Promoting Wheat Seed Germination, PMC. [7](#)
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- [\[3\]](#)WO2000063261A1 - Components and catalysts for the polymerization of olefins, Google Patents. [3](#)

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